

1-(1H-indazol-6-yl)ethanone suppliers and pricing

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(1H-indazol-6-yl)ethanone

Cat. No.: B1452216

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An In-depth Technical Guide to the Procurement of **1-(1H-indazol-6-yl)ethanone** for Scientific Research

Abstract

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on the sourcing and procurement of **1-(1H-indazol-6-yl)ethanone** (CAS No. 873963-77-2). Rather than a static list of suppliers and prices, this document provides a durable framework for navigating the complexities of the research chemical market. It outlines a systematic approach to identifying and qualifying suppliers, understanding the factors that influence pricing, and implementing rigorous quality control measures to ensure the integrity of experimental outcomes. By adhering to the principles and workflows detailed herein, professionals can mitigate risks associated with chemical procurement, optimize resource allocation, and uphold the highest standards of scientific reproducibility.

Introduction: The Scientific Significance of 1-(1H-indazol-6-yl)ethanone

1-(1H-indazol-6-yl)ethanone is a heterocyclic building block of considerable interest in medicinal chemistry and drug discovery. The indazole motif is a core structure in numerous compounds with diverse pharmacological activities, including anti-cancer, anti-inflammatory, and contraceptive properties.[1] The specific substitution pattern of an acetyl group at the 6-position provides a key synthetic handle for further molecular elaboration, making it a valuable

intermediate in the synthesis of complex therapeutic agents.[2] Its application in the development of novel bromodomain inhibitors, for example, highlights its relevance in contemporary oncology research.[3]

Given its role as a foundational reagent, ensuring a consistent and high-quality supply of **1-(1H-indazol-6-yl)ethanone** is paramount for any research program that relies upon it. The integrity of multi-stage synthetic routes and the validity of biological screening data depend directly on the purity and identity of this starting material.

A Methodical Approach to Supplier Identification and Qualification

The selection of a chemical supplier should be a deliberate and well-documented process, moving beyond simple cost considerations to a holistic assessment of reliability, quality, and service.[4] The following workflow provides a structured approach to this critical task.

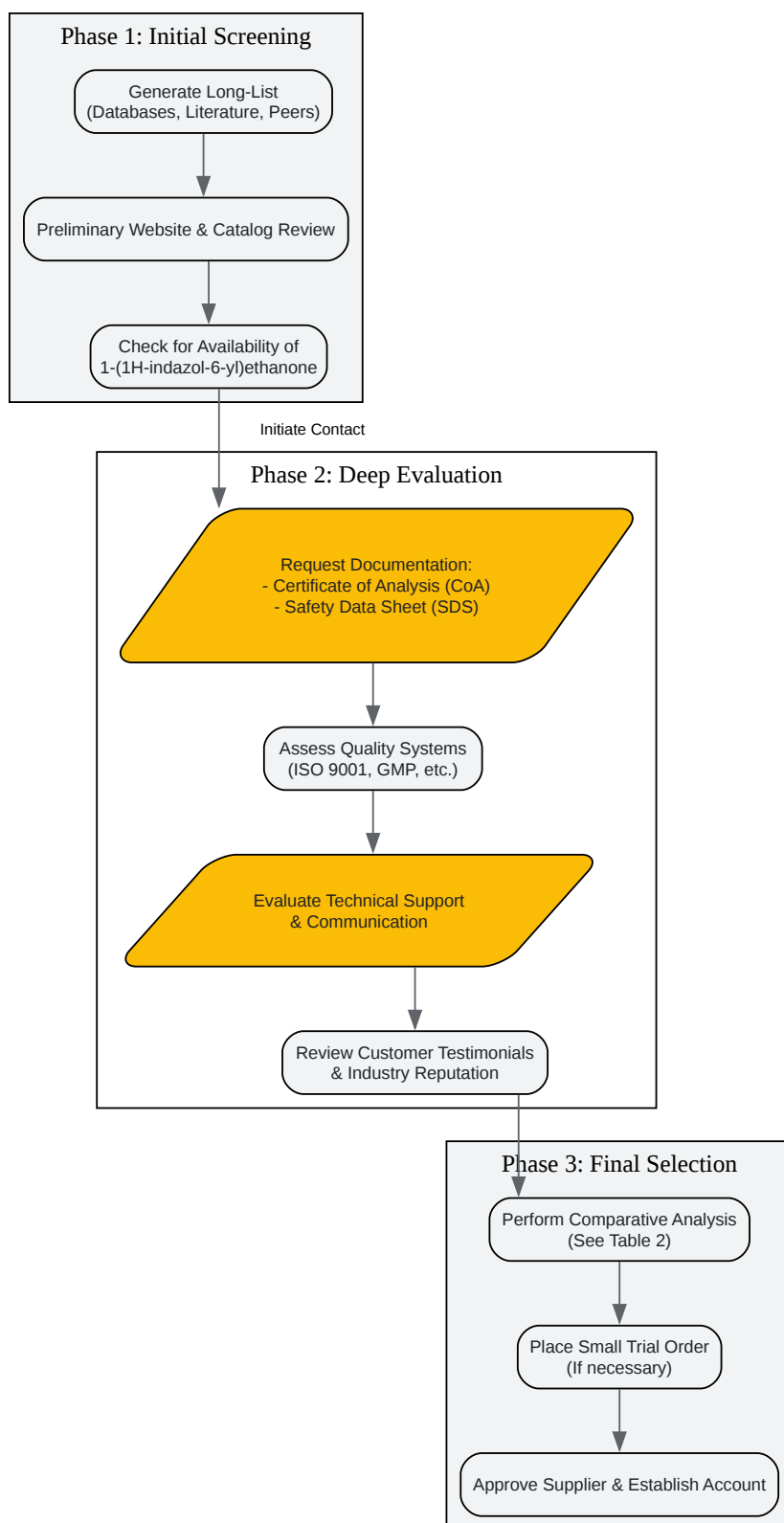
Initial Vetting and Long-List Generation

The first step is to compile a list of potential suppliers. This can be achieved through several avenues:

- **Chemical Search Aggregators:** Online platforms that consolidate catalogs from numerous suppliers.
- **Academic Literature:** Research papers often cite the suppliers of critical reagents in their methods sections.[5]
- **Professional Networks:** Recommendations from colleagues and collaborators can provide valuable insights into supplier reputations.[6]

The Supplier Qualification Workflow

Once a long list is generated, a systematic qualification process should be initiated. This workflow ensures that suppliers meet the necessary standards for quality, reliability, and regulatory compliance before a purchase is made.



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Caption: Supplier Qualification Workflow from initial screening to final approval.

Understanding Pricing and Purity

The cost of **1-(1H-indazol-6-yl)ethanone** is not a fixed value but is influenced by several key factors. A discerning buyer must weigh these variables to secure a product that is both cost-effective and fit-for-purpose.^[7]

The Impact of Chemical Grade and Purity

Chemicals are supplied in various grades, which directly correlate with their purity and, consequently, their price.^[7] For most drug discovery and development applications, a high purity level is essential to avoid the introduction of variables that could compromise experimental results.^[8]

Chemical Grade	Typical Purity	Common Applications	Relative Cost
Technical Grade	Often <95%	Industrial applications, large-scale synthesis precursors.	\$
Laboratory Grade	≥95% - 98%	General lab use, educational experiments, some synthetic work.	\$\$
Reagent Grade (e.g., ACS)	≥98% - 99%+	Analytical testing, quantitative analysis, most research and development.	\$\$\$
Pharmaceutical Grade (GMP)	Meets specific pharmacopeia standards (e.g., USP, EP)	Active Pharmaceutical Ingredient (API) manufacturing, clinical trials.	\$\$\$\$

This table provides a generalized comparison. Always refer to the supplier's specific documentation for exact purity specifications.

For the synthesis of potential drug candidates or for use in biological assays, a Reagent Grade with a purity of $\geq 98\%$ is strongly recommended.[8] Using a lower-grade material can introduce impurities that may lead to failed experiments, misleading data, and a significant waste of time and resources.[9]

The Central Role of Quality Control Documentation

The Certificate of Analysis (CoA) is the most critical document in chemical procurement. It is not merely a formality but a legally binding document that provides a detailed, batch-specific report of quality control testing.[9][10]

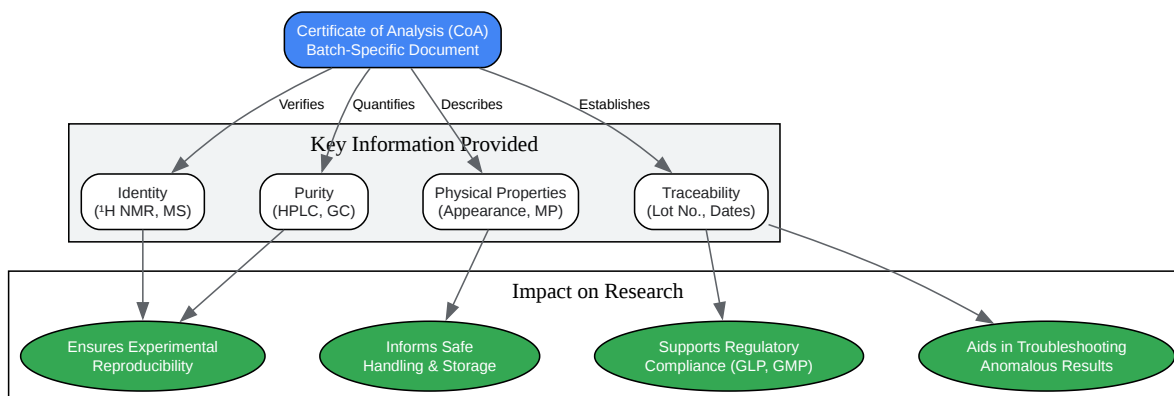
Deconstructing the Certificate of Analysis (CoA)

A comprehensive CoA provides objective evidence that the material meets required specifications.[11] Researchers must scrutinize this document before using any chemical.

Key Sections of a CoA for **1-(1H-indazol-6-yl)ethanone**:

- Product Identification: Name, CAS Number (873963-77-2), Lot/Batch Number.
- Physical Properties: Appearance, Melting Point.
- Identity Verification: Results from analytical techniques like ^1H NMR or Mass Spectrometry confirming the molecular structure.
- Purity Assessment: Typically determined by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC), presented as a percentage.[12]
-

Never use a reagent in an experiment without first verifying its identity and purity against a batch-specific CoA.[9] A missing or incomplete CoA is a significant red flag regarding a supplier's commitment to quality.[8]



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Caption: The role of the CoA in ensuring research quality and compliance.

Procurement Protocol: A Step-by-Step Guide

This section provides a self-validating protocol for the procurement of **1-(1H-indazol-6-yl)ethanone**.

Objective: To procure a high-purity ($\geq 98\%$) batch of **1-(1H-indazol-6-yl)ethanone** with complete and satisfactory documentation.

Methodology:

- Supplier Identification: Generate a list of at least 3-5 potential suppliers using the methods described in Section 2.1.
- Request for Quotation (RFQ) and Documentation:
 - Contact each supplier and request a quotation for the desired quantity.

- Crucially, request a copy of the batch-specific Certificate of Analysis (CoA) for the exact lot you would be purchasing.[\[9\]](#)[\[12\]](#) Also request the Safety Data Sheet (SDS).
- Supplier Evaluation: Perform a comparative analysis of the suppliers based on the criteria below. This step is critical for making an informed decision.[\[13\]](#)

Evaluation Criterion	Supplier A	Supplier B	Supplier C	Weighting
Purity (from CoA)	30%			
Price per Gram	25%			
Availability / Lead Time	15%			
CoA Completeness & Quality	15%			
Technical Support Responsiveness	10%			
Reputation / Certifications (ISO)	5%			
TOTAL SCORE	100%			

- Purchase Order Placement: Select the supplier with the highest weighted score. Issue a purchase order that explicitly references the lot number quoted and for which the CoA was provided.
- Goods Receipt and Verification:
 - Upon receipt, immediately check that the container is properly sealed and labeled with the correct product name, CAS number, and lot number.

- Verify that the lot number on the container matches the lot number on the CoA you previously approved.
- If your institution has the capability, perform an independent QC check (e.g., melting point, ^1H NMR) to confirm identity and purity, especially for critical, long-term projects.[8]
- Documentation Archiving: Store the CoA and purchase records in a centralized and accessible location. This is essential for traceability and future audits.[9]

Conclusion

The procurement of a research chemical like **1-(1H-indazol-6-yl)ethanone** is a foundational scientific activity that directly impacts the quality, reproducibility, and success of research and development projects. A strategic approach, grounded in rigorous supplier qualification, a nuanced understanding of the relationship between purity and cost, and an uncompromising insistence on comprehensive quality documentation, is essential. By treating chemical sourcing not as a simple transaction but as a critical control point in the experimental workflow, researchers can build a reliable foundation for generating robust and credible scientific data.

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- To cite this document: BenchChem. [1-(1H-indazol-6-yl)ethanone suppliers and pricing]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1452216#1-1h-indazol-6-yl-ethanone-suppliers-and-pricing]

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